

N-Methylcyclopropanamine Hydrochloride: A Technical Guide to Solubility and Safe Handling

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Compound of Interest

Compound Name: **N-methylcyclopropanamine**

Cat. No.: **B1337897**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility and safe handling of **N-methylcyclopropanamine** hydrochloride (CAS No: 67376-94-7). The following sections detail its known solubility characteristics, recommended handling procedures, safety precautions, and experimental protocols for solubility determination. This document is intended to equip laboratory and drug development professionals with the essential knowledge for the safe and effective use of this compound.

Core Properties

Property	Value	Source
Molecular Formula	C ₄ H ₁₀ ClN	[1] [2]
Molecular Weight	107.58 g/mol	[1] [2]
Physical Form	Solid	
Storage Temperature	Room Temperature	[2]

Solubility Profile

Quantitative solubility data for **N-methylcyclopropanamine** hydrochloride in common laboratory solvents is not readily available in public literature. However, qualitative assessments have been reported.

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	Soluble	[3] [4]
Methanol	Slightly Soluble	[3] [4]

Due to the limited publicly available quantitative data, it is recommended that researchers determine the solubility of **N-methylcyclopropanamine** hydrochloride in their specific solvent systems of interest. A general experimental protocol for such a determination is provided in the "Experimental Protocols" section of this guide.

Safe Handling and Personal Protective Equipment (PPE)

Proper handling of **N-methylcyclopropanamine** hydrochloride is crucial to ensure personnel safety and prevent exposure. The following guidelines are based on available Safety Data Sheets (SDS).

Engineering Controls:

- Work in a well-ventilated area. The use of a chemical fume hood is recommended, especially when handling larger quantities or if dust or aerosols may be generated.
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	To prevent contact with eyes, which can cause serious eye irritation.
Hand Protection	Compatible chemical-resistant gloves (e.g., nitrile rubber).	To prevent skin contact, which can cause skin irritation.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.	To minimize the risk of skin exposure.
Respiratory Protection	A NIOSH-approved respirator may be necessary if ventilation is inadequate or if handling generates dust.	To prevent inhalation, which may cause respiratory irritation.

General Hygiene Practices:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.
- Remove contaminated clothing and wash it before reuse.

Emergency Procedures

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Leak Procedures:

- Evacuate unnecessary personnel from the area.
- Wear appropriate personal protective equipment (PPE).
- Avoid generating dust.
- Carefully sweep up the spilled solid material and place it into a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a suitable cleaning agent.

Experimental Protocols

General Protocol for Determining the Solubility of N-methylcyclopropanamine Hydrochloride

This protocol provides a general framework for determining the solubility of **N-methylcyclopropanamine** hydrochloride in a solvent of interest. It is recommended to perform preliminary tests to estimate the approximate solubility and to optimize the experimental conditions.

Materials:

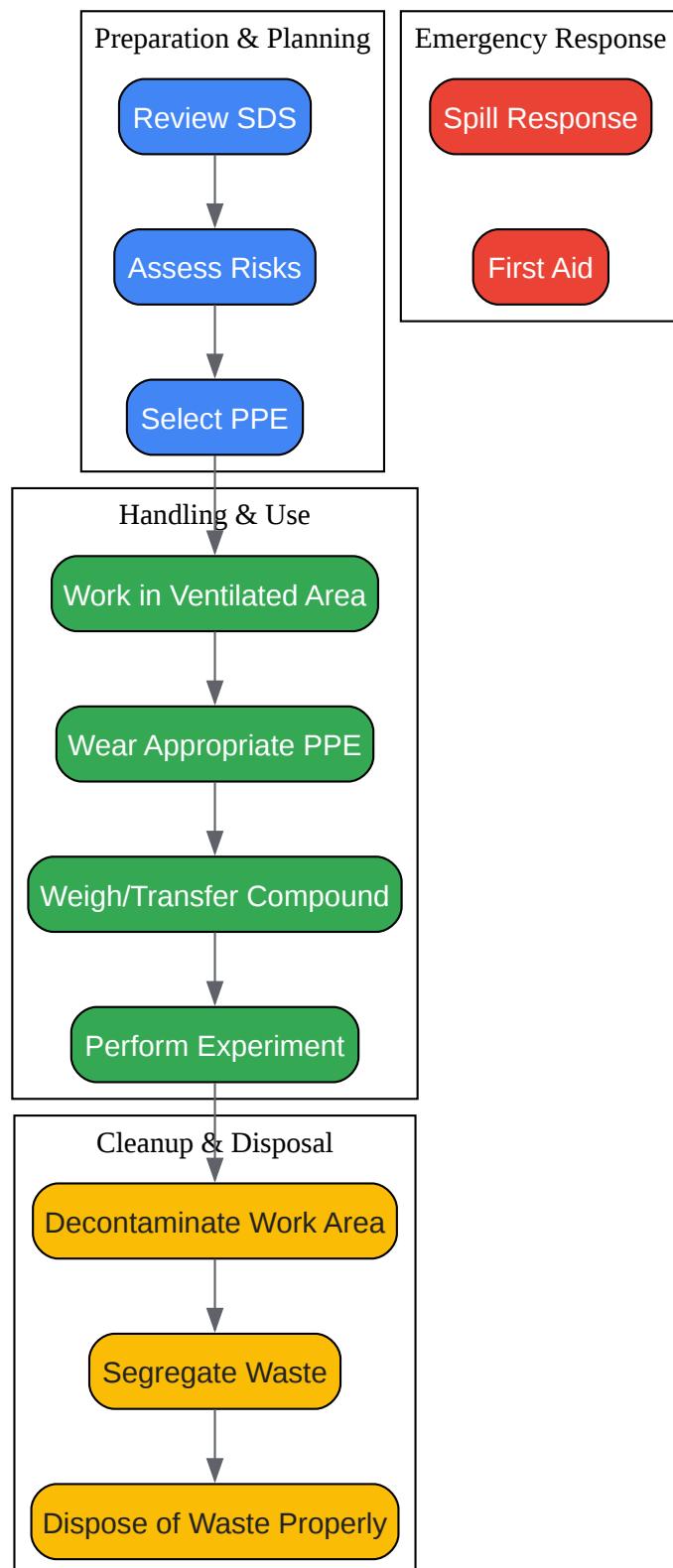
- **N-methylcyclopropanamine** hydrochloride
- Solvent of interest (e.g., water, ethanol, buffer solution)
- Analytical balance
- Vials with screw caps
- Vortex mixer or magnetic stirrer
- Constant temperature bath or incubator
- Centrifuge
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrumentation for concentration analysis

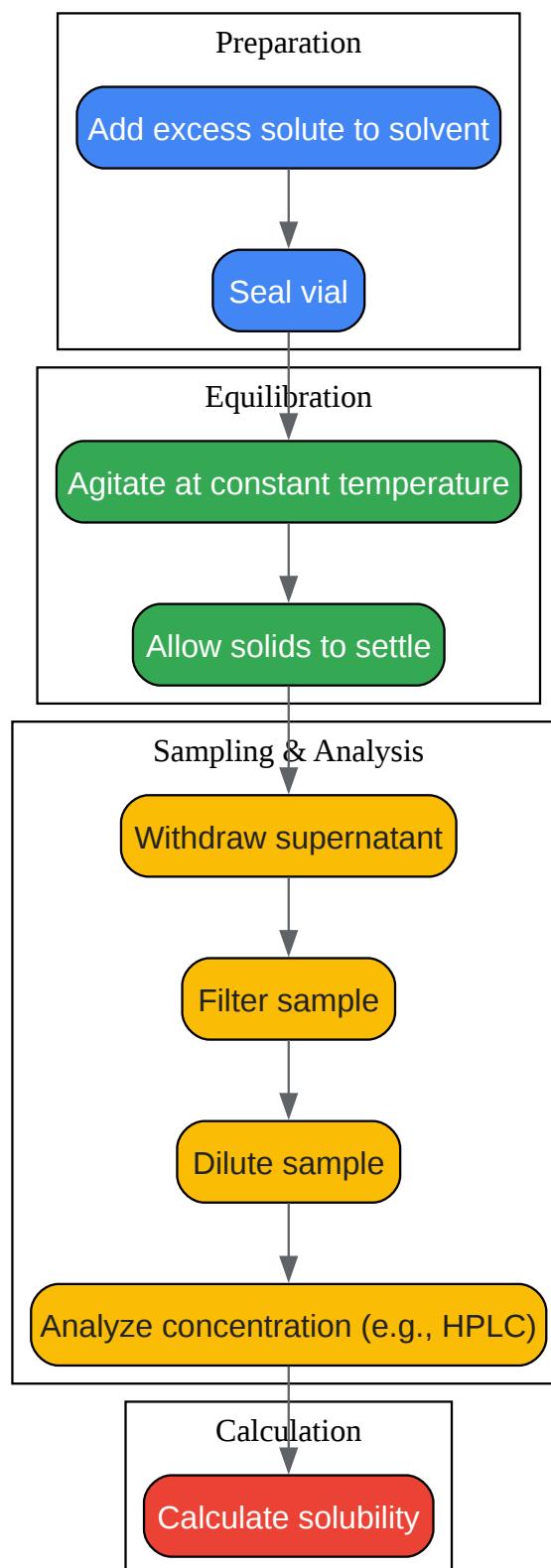
Procedure:

- Preparation of Saturated Solutions:
 - Add an excess amount of **N-methylcyclopropanamine** hydrochloride to a known volume of the solvent in a vial. The excess solid should be clearly visible.
 - Tightly cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature bath and agitate (e.g., using a vortex mixer or magnetic stirrer) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.

- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a syringe filter into a clean vial. This step is critical to remove any undissolved solid particles.
- Analysis:
 - Accurately dilute the filtered solution with the solvent to a concentration within the calibrated range of the analytical method.
 - Determine the concentration of **N-methylcyclopropanamine** hydrochloride in the diluted solution using a validated analytical method, such as HPLC.
- Calculation:
 - Calculate the solubility of the compound in the solvent at the specified temperature, taking into account the dilution factor. The solubility is typically expressed in units such as mg/mL or mol/L.

Visualizations





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